

# A Technical Guide to the Sol-Gel Synthesis of Samarium-Doped Nickel Oxide

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## Compound of Interest

Compound Name: Nickel;samarium

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This in-depth technical guide provides a comprehensive overview of the sol-gel synthesis of samarium-doped nickel oxide (Sm-doped NiO) nanoparticles. The document details the experimental protocols, presents key quantitative data from various studies, and illustrates the synthesis workflow and a relevant photocatalytic mechanism. This guide is intended to serve as a valuable resource for researchers and professionals working in materials science, catalysis, and related fields.

## Introduction

Nickel oxide (NiO), a p-type semiconductor with a wide bandgap (3.6-4.0 eV), has garnered significant attention for its diverse applications in catalysis, battery technology, gas sensors, and electrochromic coatings.[1] Doping NiO with rare-earth elements, such as samarium (Sm), has been shown to modify its structural, optical, and electronic properties, leading to enhanced performance in various applications. The sol-gel method is a versatile and cost-effective technique for synthesizing doped metal oxide nanoparticles, offering excellent control over particle size, morphology, and purity.[2][3]

This guide will focus on the sol-gel synthesis of Sm-doped NiO, providing a detailed experimental protocol synthesized from multiple scholarly sources. It will also present a summary of the key structural and optical properties of the resulting nanoparticles in tabular format for easy comparison and analysis.

## Experimental Protocols

The following section outlines a detailed methodology for the sol-gel synthesis of undoped and samarium-doped nickel oxide nanoparticles. This protocol is an amalgamation of procedures reported in various studies.<sup>[1][2]</sup>

## Materials and Precursors

- Nickel Precursor: Nickel Nitrate Hexahydrate ( $\text{Ni}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$ )
- Samarium Precursor: Samarium Nitrate Hexahydrate ( $\text{Sm}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$ )
- Solvent: Ethanol ( $\text{C}_2\text{H}_5\text{OH}$ ) or Methanol ( $\text{CH}_3\text{OH}$ )
- Gelling/Precipitating Agent: Oxalic Acid ( $\text{C}_2\text{H}_2\text{O}_4 \cdot 2\text{H}_2\text{O}$ ) or Sodium Hydroxide ( $\text{NaOH}$ )
- Washing Agents: Distilled or Deionized Water, Ethanol

## Synthesis Procedure

- Precursor Solution Preparation:
  - For undoped NiO, a specific molar solution of nickel nitrate hexahydrate is prepared by dissolving it in ethanol with continuous stirring.
  - For samarium-doped NiO, desired atomic percentages of samarium nitrate hexahydrate (e.g., 1%, 2%, 3% relative to nickel) are added to the nickel nitrate solution. The mixture is stirred continuously to ensure homogeneity.
- Gel Formation:
  - A solution of the gelling agent (e.g., oxalic acid in ethanol) is prepared separately.
  - The gelling agent solution is added dropwise to the precursor solution under constant stirring. The addition is continued until a gel is formed. The pH of the solution can be adjusted at this stage, as it influences the particle size and morphology of the final product.<sup>[4][5]</sup>
- Aging:

- The resulting gel is typically aged for a period of time (e.g., 24 hours) at room temperature to allow for the completion of the hydrolysis and condensation reactions.
- Drying:
  - The aged gel is then dried in an oven at a temperature around 80-100°C to remove the solvent and other volatile components, resulting in a xerogel.
- Calcination:
  - The dried xerogel powder is ground and then calcined in a muffle furnace at a specific temperature for a set duration (e.g., 400°C for 2 hours).[1] The calcination temperature is a critical parameter that significantly affects the crystallinity, particle size, and phase purity of the final Sm-doped NiO nanoparticles.[6][7]

## Data Presentation

The structural and optical properties of samarium-doped nickel oxide nanoparticles are significantly influenced by the doping concentration and calcination temperature. The following tables summarize key quantitative data extracted from relevant literature.

Table 1: Structural Properties of Undoped and Sm-Doped NiO Nanoparticles

Dopant Concentration (at%)	Calcination Temperature (°C)	Crystallite Size (nm)	Lattice Parameter (Å)	Reference
0 (Undoped)	400	36	4.1759	[1]
1	400	33.47	4.1770	[1]
0 (Undoped)	-	27	4.1759	[6]
1	-	33	4.1770	[6]

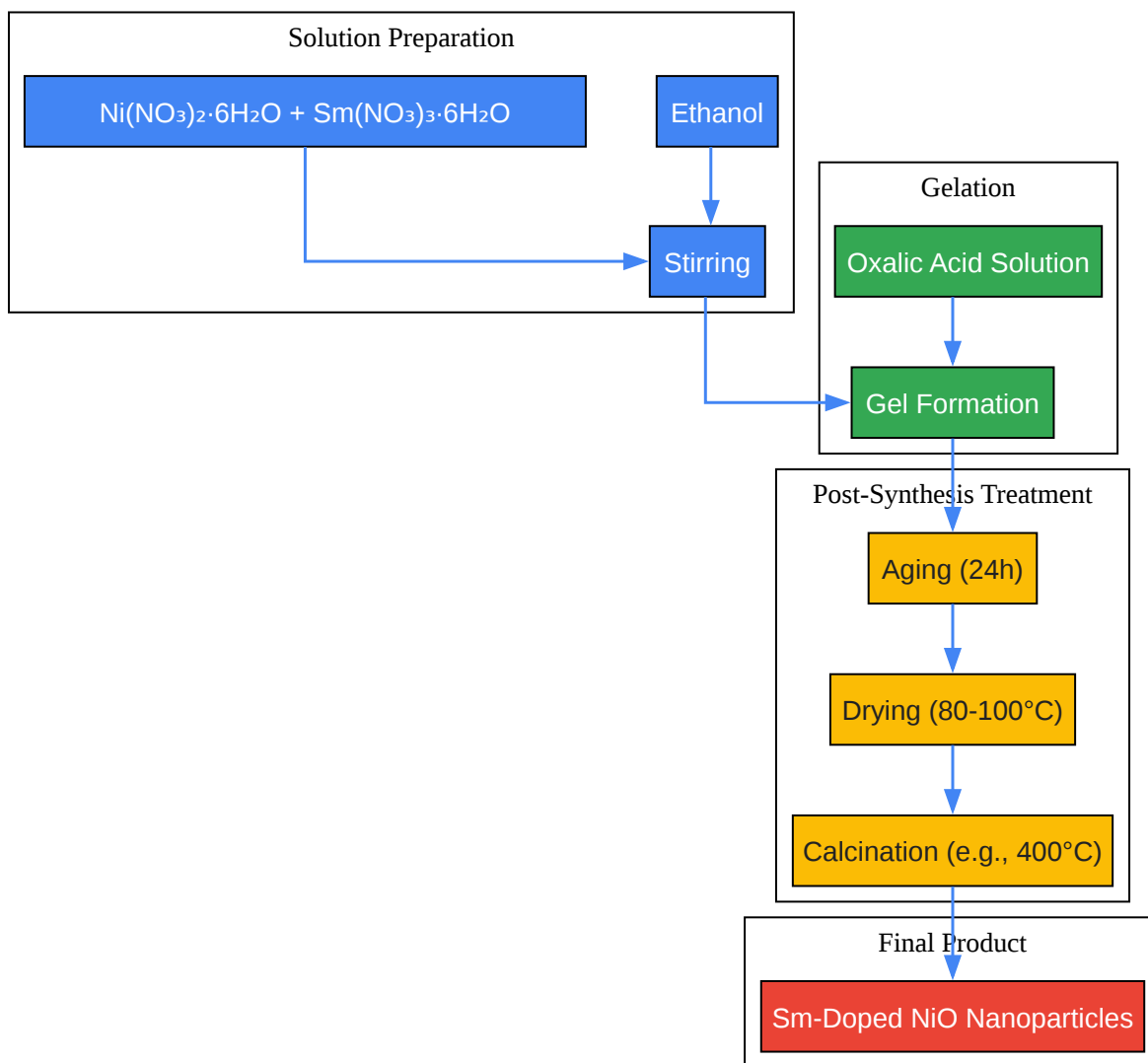
Table 2: Optical Properties of Undoped and Sm-Doped NiO Nanoparticles

Dopant Concentration (at%)	Calcination Temperature (°C)	Bandgap Energy (eV)	Reference
0 (Undoped)	400	3.875	<a href="#">[1]</a>
1	400	3.769	<a href="#">[1]</a>

## Mandatory Visualizations

### Experimental Workflow

The following diagram illustrates the step-by-step process of the sol-gel synthesis of samarium-doped nickel oxide.

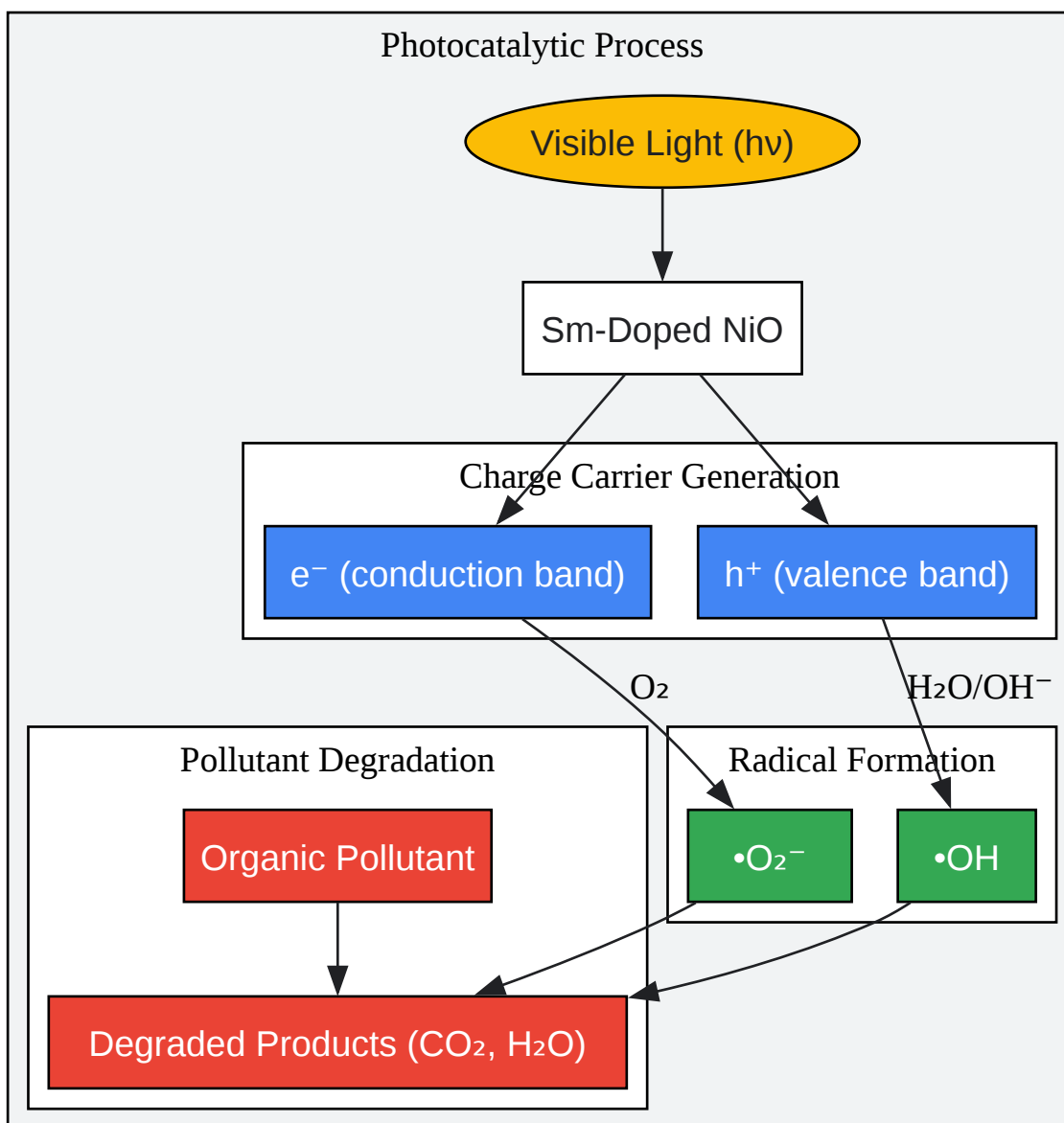


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Sol-gel synthesis workflow for Sm-doped NiO.

## Photocatalytic Degradation Mechanism

Samarium doping can enhance the photocatalytic activity of nickel oxide by facilitating the separation of photogenerated electron-hole pairs. The diagram below illustrates a proposed mechanism for the degradation of organic pollutants.



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Proposed photocatalytic degradation mechanism.

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- To cite this document: BenchChem. [A Technical Guide to the Sol-Gel Synthesis of Samarium-Doped Nickel Oxide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15487298#sol-gel-synthesis-of-samarium-doped-nickel-oxide]

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